

A Comprehensive Technical Guide to the Physical Properties of Tetrakis(trimethylsilyl)silane

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Compound of Interest

Compound Name: Tetrakis(trimethylsilyl)silane

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Introduction

Tetrakis(trimethylsilyl)silane, with the chemical formula $\text{Si}(\text{Si}(\text{CH}_3)_3)_4$, is a unique organosilicon compound notable for its highly symmetrical, globular structure.[1] It consists of a central silicon atom bonded to four trimethylsilyl groups, resulting in a molecule with tetrahedral symmetry.[1] This structure imparts distinct physical properties, making it a subject of interest in materials science and a valuable reagent in synthetic chemistry.[2] It serves as a precursor for various silicon-containing materials and as a starting material for synthesizing reagents like tris(trimethylsilyl)silyl lithium.[1][3] This document provides an in-depth overview of its key physical characteristics, compiled from various sources to support research and development activities.

Core Physical Properties

The physical characteristics of **Tetrakis(trimethylsilyl)silane** are summarized below. It is a colorless to off-white crystalline solid that is notable for its high melting point and stability.[1][4]

Table 1: Summary of Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₃₆ Si ₅	[1][5][6]
Molecular Weight	320.84 g/mol	[1][5]
Appearance	Colorless solid / White to off-white powder or crystals	[1][2][4][5]
Melting Point	319–321 °C (in a sealed tube) ≥300 °C 263-264 °C	[1] [3][4][7]
Boiling Point	267 °C	[8]
Density	0.806 g/cm ³ 0.791 g/cm ³ (Predicted)	[1] [4][8]
Solubility	Soluble in chloroform (100 mg/mL)	[2]
Hydrolytic Sensitivity	No significant reaction with aqueous systems	[4]
Vapor Pressure	Temperature-dependent studies exist, but specific values are not readily available in summarized form.	[9]

Detailed Discussion of Properties

- Molecular Structure and Appearance:** **Tetrakis(trimethylsilyl)silane** is a colorless, sublimable solid with a molecular structure exhibiting tetrahedral symmetry.[1] Commercially, it is often supplied as a white or off-white powder.[2][4][5] Its unique structure, where a central silicon atom is bonded to four other silicon atoms, is analogous to the arrangement in elemental silicon.[1]
- Melting Point:** There is a notable variance in the reported melting point of this compound. Values range from 263-264 °C to as high as 319-321 °C when measured in a sealed tube.[1] Several sources also list the melting point as being greater than or equal to 300 °C.[4][7]

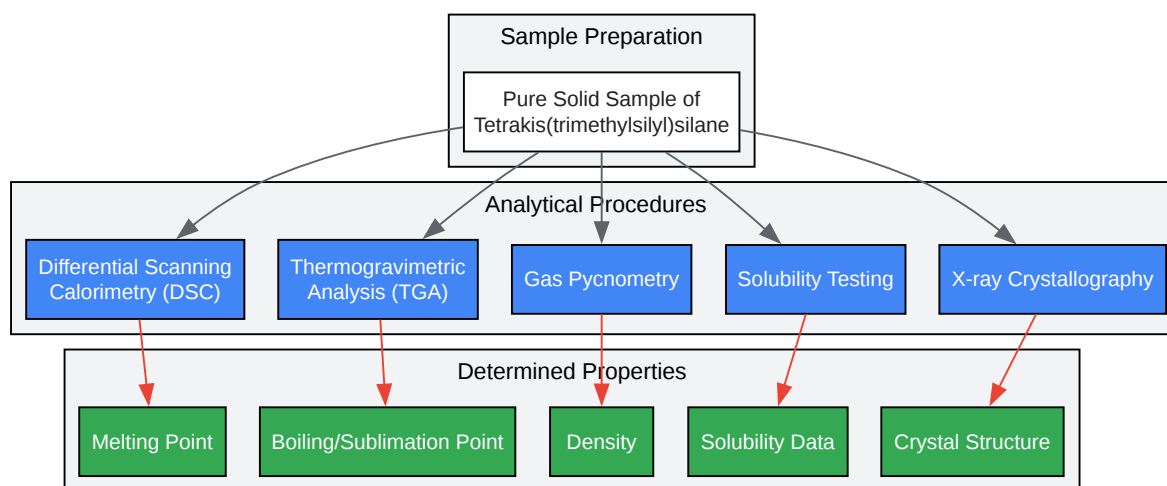
This variation may be attributable to the measurement technique, pressure, or the purity of the sample.

- **Boiling Point and Sublimation:** A boiling point of 267°C has been reported.[3][8] The compound is also known to be a sublimable solid, a characteristic consistent with its high symmetry and non-polar nature.[1]
- **Density:** The density is consistently reported to be around 0.8 g/cm³. The most specific value is 0.806 g/cm³, with predicted values being slightly lower at 0.791 g/cm³. [1][4][8]
- **Solubility and Stability:** The compound is soluble in organic solvents like chloroform.[2] It displays low hydrolytic sensitivity, showing no significant reaction with water under neutral conditions.[4] For long-term storage, it is recommended to keep it at +4°C, protected from light and moisture, under which conditions it is stable for at least two years.[10][2]

Experimental Protocols

Detailed experimental procedures for the determination of the physical properties of **Tetrakis(trimethylsilyl)silane** are not extensively described in the available literature. However, the characterization of a solid chemical compound typically follows established methodologies.

General Workflow for Physical Property Characterization: A generalized workflow for determining these key physical parameters is outlined below.



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Caption: Generalized workflow for the physical characterization of a solid compound.

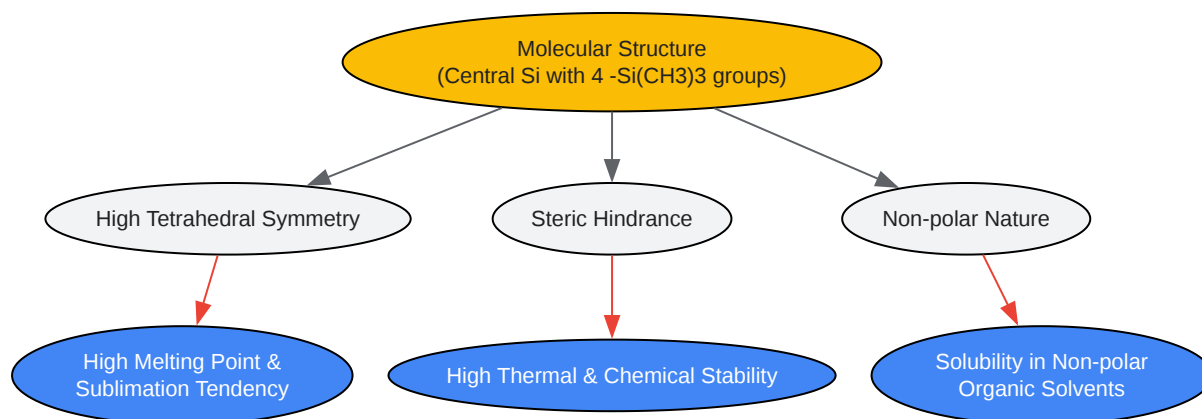
- **Melting Point Determination:** This is typically performed using Differential Scanning Calorimetry (DSC). A small, weighed sample is heated at a constant rate, and the heat flow to the sample is measured relative to a reference. The melting point is identified as the peak of the endothermic transition. Alternatively, a melting point apparatus with a sealed capillary tube can be used, which may account for the different values reported in the literature.^[1]
- **Boiling Point and Thermal Stability:** Thermogravimetric Analysis (TGA) can be used to determine the temperature at which the compound sublimates or boils under controlled atmospheric conditions. TGA measures the change in mass of a sample as a function of temperature.
- **Density Measurement:** The density of a solid powder is accurately measured using gas pycnometry. This technique measures the volume of the solid material by detecting the pressure change of an inert gas (like helium) in a calibrated chamber.
- **Solubility Assessment:** To determine solubility, a known mass of the compound is added incrementally to a specific volume of a solvent (e.g., chloroform) at a constant temperature

until saturation is reached. The concentration at this point defines its solubility.

- Crystal Structure Analysis: Single-crystal X-ray diffraction is the definitive method for determining the precise three-dimensional arrangement of atoms and confirming the molecule's tetrahedral symmetry.[5]

Structure-Property Relationships

The physical properties of **Tetrakis(trimethylsilyl)silane** are a direct consequence of its molecular structure. The central Si-Si bonds and the surrounding bulky trimethylsilyl groups create a stable and sterically hindered molecule.



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Caption: Relationship between molecular structure and physical properties.

- High Symmetry and Melting Point: The highly symmetrical, globular shape allows for efficient packing in the crystal lattice, leading to a high melting point.
- Steric Hindrance and Stability: The bulky trimethylsilyl groups shield the central silicon core, contributing to the molecule's notable thermal and chemical stability.
- Non-polarity and Solubility: The molecule is non-polar due to its symmetry and the hydrocarbon nature of the methyl groups, explaining its solubility in non-polar organic solvents like chloroform and its insolubility in water.

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